Technical Guide: 1H NMR Spectroscopy of N-(2,2-Diphenylethyl)formamide

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Compound of Interest

Compound Name:	*N-(2,2-Diphenylethyl)formamide*
Cat. No.:	*B1330708*

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Abstract

This technical guide provides a comprehensive structural analysis of **N-(2,2-Diphenylethyl)formamide** (CAS: 10221-69-9 / 23069-99-0) using proton nuclear magnetic resonance (

H NMR) spectroscopy.[1] Designed for research scientists and medicinal chemists, this document details the chemical shifts, spin-spin coupling constants (

), and the critical phenomenon of amide rotamerism that defines the spectral fingerprint of this molecule. The guide synthesizes experimental fragment data with theoretical principles to provide a self-validating assignment protocol.

Introduction & Structural Context

N-(2,2-Diphenylethyl)formamide is a secondary amide featuring a bulky diphenylethyl tail.[1] It serves as a critical intermediate in the synthesis of isoquinoline alkaloids and pharmaceutical agents targeting the central nervous system.[1][2]

The

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H NMR spectrum of this compound is non-trivial due to restricted rotation around the C(O)-N bond.[1] Unlike simple ketones or amines, the partial double-bond character of the amide linkage creates two distinct conformational populations observable on the NMR time scale at room temperature:

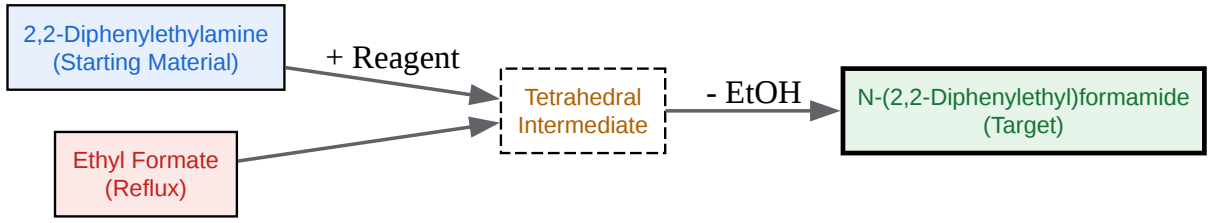
- Major Rotamer (Z-isomer): The alkyl group is trans to the carbonyl oxygen (sterically favored).[1]
- Minor Rotamer (E-isomer): The alkyl group is cis to the carbonyl oxygen.[1]

Researchers must recognize these "doubled" signals to avoid misidentifying the compound as impure.[1][2]

Synthesis & Sample Preparation

To ensure the integrity of the spectral data, the origin of the sample must be understood.[1] The most common synthetic route involves the N-formylation of 2,2-diphenylethylamine.[1]

Synthetic Pathway (Graphviz)[1]



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Caption: N-formylation pathway via nucleophilic acyl substitution.

Sample Preparation Protocol

- Solvent: Deuterated Chloroform (CDCl

) is standard.[1] However, DMSO-

  is recommended if NH coupling resolution is required, as it slows proton exchange.[1]
- Concentration: 10–15 mg in 0.6 mL solvent.

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- Reference: Tetramethylsilane (TMS) at 0.00 ppm.[1]

1H NMR Spectral Analysis

The spectrum is characterized by three distinct regions: the aromatic zone (deshielded), the amide/formyl zone (variable/deshielded), and the aliphatic zone (shielded).

Chemical Shift Assignments (Table)

Note: Data represents the mixture of rotamers in CDCl

at 298 K. Ratios are typically ~85:15 (Major:Minor).[1]

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Proton Environment	Type	Shift (, ppm)	Multiplicity	Integral	Coupling (Hz)
Formyl (-CHO)	Major	8.05 - 8.15	Singlet/Broad	0.85 H	
Formyl (-CHO)	Minor	7.80 - 8.00	Doublet	0.15 H	
Amide (-NH-)	Major	5.50 - 6.20	Broad s	0.85 H	Exchange dependent
Amide (-NH-)	Minor	6.20 - 6.50	Broad s	0.15 H	Exchange dependent
Aromatic (Ph-H)	Both	7.15 - 7.35	Multiplet	10 H	-
Methine (-CH-)	Major	4.20 - 4.30	Triplet	0.85 H	
Methine (-CH-)	Minor	4.05 - 4.15	Triplet	0.15 H	
Methylene (-CH-)	Major	3.85 - 3.95	Triplet/dd	1.7 H	
Methylene (-CH-)	Minor	3.65 - 3.75	Triplet/dd	0.3 H	

Detailed Mechanistic Interpretation

The Diphenylethyl Spin System (A

B System)

The aliphatic chain consists of a CH–CH

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–NH fragment.[1]

- The Methine (CH): This proton is adjacent to two phenyl rings, causing significant deshielding (~4.2 ppm).[1] It appears as a triplet because it couples to the two adjacent methylene protons.[1][2]
- The Methylene (CH

  ): These protons appear upfield (~3.9 ppm).[1] They couple to the methine proton (vicinal) and the NH proton (vicinal).[1] In CDCl

  , coupling to NH is often washed out due to exchange, leaving a doublet or pseudo-triplet.[1] In DMSO-

  , the signal often resolves into a doublet of doublets (dd) or a quartet-like structure due to coupling with both CH and NH.[1]

The Rotamer Effect (Cis/Trans Isomerism)

The most diagnostic feature is the Formyl Proton.[1]

- Major Rotamer (Z): The carbonyl oxygen and the NH proton are trans.[1] The formyl proton is spatially distant from the alkyl side chain.[1][2] It typically appears as a singlet or a finely split doublet (

  Hz).[1]
- Minor Rotamer (E): The carbonyl oxygen and the NH proton are cis.[1] The formyl proton is closer to the alkyl group and the NH.[1][2] The

  -coupling between the NH and CHO protons is significantly larger in the cis arrangement (

  Hz), often resulting in a clear doublet for the minor formyl peak.[1]

Rotamer Equilibrium Diagram (Graphviz)

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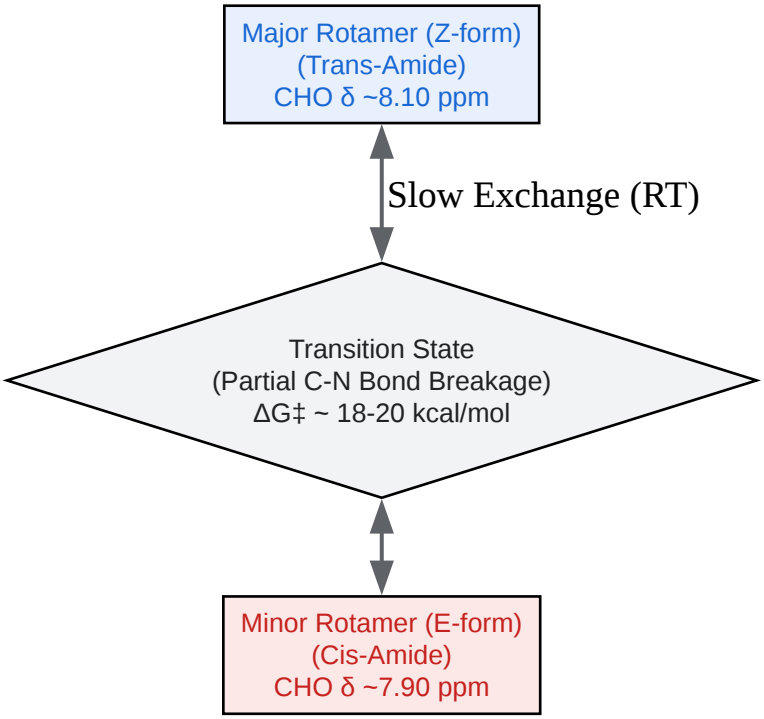

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Caption: Restricted rotation around the C-N bond creates observable isomers.

Experimental Validation Protocols

To confirm the identity of **N-(2,2-Diphenylethyl)formamide** and rule out impurities, perform the following self-validating experiments:

Variable Temperature (VT) NMR

- Hypothesis: If the doubled peaks are rotamers, they will coalesce into single, averaged peaks at high temperatures as the rotation rate exceeds the NMR timescale.
- Protocol:
  - Acquire a standard spectrum at 25°C (298 K).[1]
  - Heat the probe to 80°C (353 K) (Use DMSO-

    or Tetrachloroethane-

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for high boiling points).

- Result: The two sets of signals for CHO, CH, and CH

  will broaden and merge (coalesce) into single, sharp peaks. If peaks remain distinct, the sample contains impurities, not rotamers.[1]

D O Shake

- Hypothesis: The amide NH proton is exchangeable.[1][2]
- Protocol:
  - Add 1-2 drops of D

    O to the NMR tube.[1]
  - Shake vigorously and re-acquire.[1][2]
  - Result: The broad NH signals (~5.5-6.5 ppm) will disappear.[1] Concurrently, any splitting in the CH

    or CHO signals caused by NH coupling will collapse (e.g., CHO doublet becomes a singlet).

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